

# A Technical Guide to the Physical Properties of 1-(Benzylamino)propan-2-ol

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## Compound of Interest

Compound Name: 1-(Benzylamino)propan-2-ol

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This technical guide provides an in-depth overview of the key physical properties of **1-(Benzylamino)propan-2-ol**, a compound of interest in various research and development applications. This document outlines its boiling point and density, supported by experimental protocols for their determination.

## Core Physical Properties

**1-(Benzylamino)propan-2-ol** is a colorless to light yellow liquid. A summary of its key physical properties is presented below.

### Data Presentation

The quantitative physical data for **1-(Benzylamino)propan-2-ol** are summarized in the table below for ease of reference and comparison.

Physical Property	Value	Conditions	Source(s)
Boiling Point	292.2 °C	at 760 mmHg	<a href="#">[1]</a>
142 °C	at 12 Torr	<a href="#">[2]</a>	
Density	1.02 - 1.025 g/cm <sup>3</sup>	at 25°C	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO	<a href="#">[1]</a> <a href="#">[3]</a>	
Molecular Weight	165.23 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>	

## Experimental Protocols

The following sections detail standardized methodologies for the experimental determination of the boiling point and density of liquid compounds such as **1-(Benzylamino)propan-2-ol**.

### Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[\[4\]](#)[\[5\]](#) The capillary method, often utilizing a Thiele tube, is a common and effective technique for this measurement.[\[2\]](#)

Apparatus:

- Thiele tube or oil bath
- High-boiling point liquid (e.g., paraffin oil)
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)
- Stand and clamp

Procedure:

- Sample Preparation: Fill the small test tube with 2-3 mL of **1-(Benzylamino)propan-2-ol**.
- Capillary Insertion: Place the capillary tube (sealed end up) into the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or thread. The bulb of the thermometer should be level with the sample.
- Heating: Immerse the assembly in the Thiele tube or oil bath, ensuring the heating liquid level is above the sample level but below the opening of the test tube.[\[2\]](#)
- Observation: Gently heat the apparatus. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Boiling Point Identification: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, turn off the heat source.
- Measurement: Allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube.[\[2\]](#) Record this temperature. For accuracy, it is advisable to repeat the measurement.

## Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is the mass of a substance per unit volume. For liquids, this can be accurately determined by measuring the mass of a known volume.[\[1\]](#)

### Apparatus:

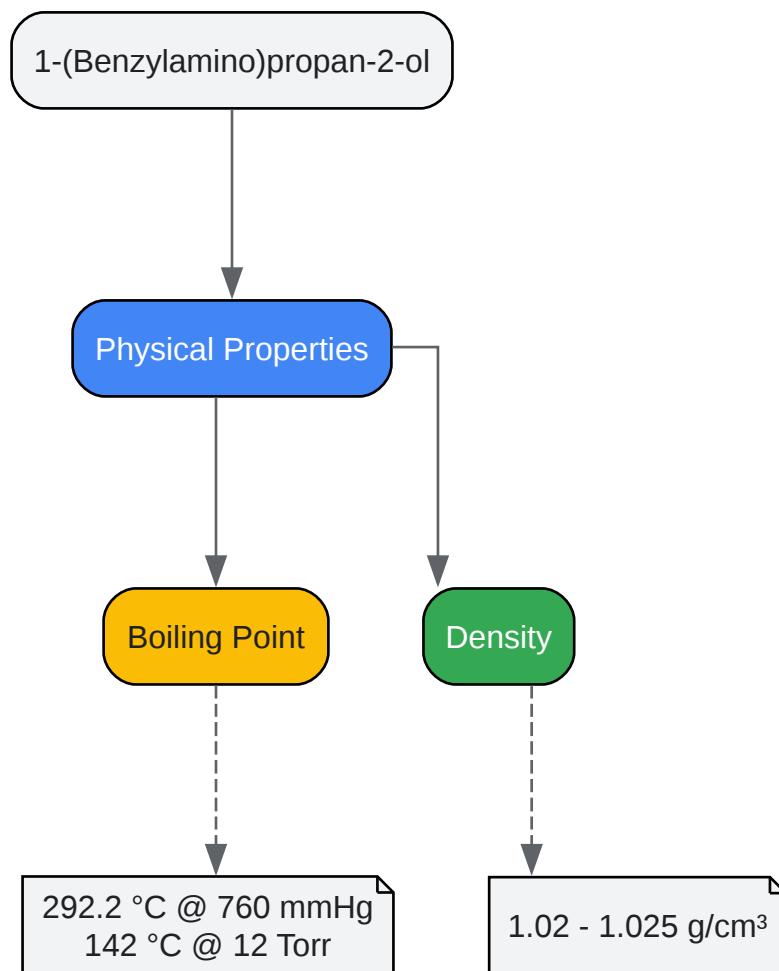
- Analytical balance (accurate to at least 0.001 g)
- Graduated cylinder (e.g., 10 mL or 25 mL) or a pycnometer (density bottle) for higher accuracy
- Thermometer to record the ambient temperature

### Procedure:

- Measure Mass of Empty Container: Place the clean, dry graduated cylinder or pycnometer on the analytical balance and record its mass ( $m_1$ ).[\[1\]](#)
- Add Liquid: Carefully add a specific volume of **1-(Benzylamino)propan-2-ol** to the graduated cylinder (e.g., 10 mL). If using a pycnometer, fill it completely. Record the exact volume (V).[\[1\]](#)
- Measure Mass of Filled Container: Place the container with the liquid back on the balance and record the total mass ( $m_2$ ).
- Calculate Mass of Liquid: Subtract the mass of the empty container from the total mass to find the mass of the liquid ( $m = m_2 - m_1$ ).
- Calculate Density: Use the formula  $\rho = m/V$  to calculate the density.
- Repeatability: For reliable results, it is recommended to perform the measurement multiple times and calculate the average density.[\[1\]](#)

## Logical Relationships

The following diagram illustrates the relationship between the chemical compound and its fundamental physical properties discussed in this guide.



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Caption: Relationship between **1-(Benzylamino)propan-2-ol** and its physical properties.

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